

# storage and handling of CY5.5 Dimethyl

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## Compound of Interest

Compound Name: CY5.5 Dimethyl

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An In-depth Technical Guide to the Storage and Handling of **CY5.5 Dimethyl**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the proper storage, handling, and experimental use of **CY5.5 Dimethyl**, a far-red fluorescent dye. Adherence to these guidelines is crucial for ensuring the stability, performance, and safety of the reagent.

## Introduction to CY5.5 Dimethyl

**CY5.5 Dimethyl** is a non-sulfonated cyanine dye characterized by its bright fluorescence in the far-red spectrum.<sup>[1]</sup> It functions as a non-reactive fluorophore, making it suitable for control experiments, instrument calibration, and other technical applications where a stable, non-conjugating dye is required.<sup>[1][2][3]</sup>

## Physicochemical and Spectroscopic Properties

Accurate quantitative data is essential for experimental design and interpretation. The properties of **CY5.5 Dimethyl** and the related Cy5 Dimethyl are summarized below.

Table 1: Properties of **CY5.5 Dimethyl**

Property	Value	Reference
Molecular Formula	C35H35ClN2	[3]
Molecular Weight	519.1 g/mol	[3]
CAS Number	138248-58-5	[2][3]
Purity	≥95%	[3]
Excitation Maximum (λ <sub>ex</sub> )	684 nm	[1][3]
Emission Maximum (λ <sub>em</sub> )	710 nm	[1][3]
Molar Extinction Coefficient (ε)	198,000 cm <sup>-1</sup> M <sup>-1</sup>	[1][3]
Fluorescence Quantum Yield (Φ)	0.2	[1][3]

Table 2: Properties of Cy5 Dimethyl

Property	Value	Reference
Molecular Formula	C27H31ClN2	[4]
Molecular Weight	419 g/mol	[4]
CAS Number	54268-70-1	[4]
Purity	≥95%	[4]
Excitation Maximum (λ <sub>ex</sub> )	646 nm	[4]
Emission Maximum (λ <sub>em</sub> )	662 nm	[4]
Molar Extinction Coefficient (ε)	250,000 cm <sup>-1</sup> M <sup>-1</sup>	[4]
Fluorescence Quantum Yield (Φ)	0.2	[4]

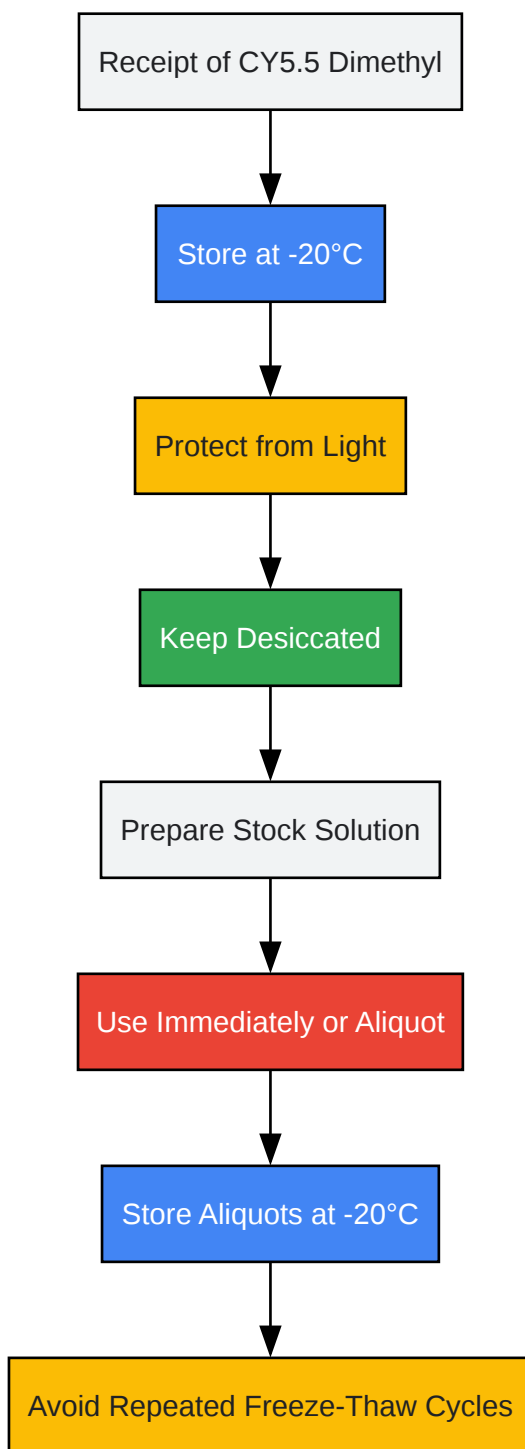
## Storage and Stability

Proper storage is critical to maintain the integrity and performance of **CY5.5 Dimethyl**.

Table 3: Recommended Storage and Shipping Conditions

Condition	Recommendation	Details	Reference
Storage Temperature	-20°C	Long-term storage at this temperature is recommended.	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Light Sensitivity	Store in the dark.	Cyanine dyes are susceptible to photobleaching.	<a href="#">[5]</a>
Moisture	Desiccate.	Protect from moisture to prevent degradation.	<a href="#">[5]</a>
Shelf Life	≥ 24 months	When stored correctly at -20°C in the dark.	<a href="#">[5]</a> <a href="#">[6]</a>
Shipping	Ambient Temperature	The compound is stable for short periods at room temperature.	<a href="#">[3]</a> <a href="#">[4]</a>

The following diagram illustrates the key decision points for the proper storage and handling of **CY5.5 Dimethyl**.



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Caption: Logical workflow for the storage and handling of **CY5.5 Dimethyl**.

## Handling and Safety Precautions

**CY5.5 Dimethyl** should be handled with care in a laboratory setting. This material should be considered hazardous until further information is available.[6]

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves.[7]
- Ventilation: Handle in a well-ventilated area to avoid the formation and inhalation of dust or aerosols.[7]
- Contact: Avoid contact with skin and eyes.[6][7] In case of contact, rinse thoroughly with water.
- Ingestion and Inhalation: Do not ingest or inhale.[6] If inhaled, move to fresh air.[8]
- Spills: In case of a spill, prevent the material from entering drains.[7] Collect the spilled material using appropriate methods, such as a HEPA-filtered vacuum for dust, and dispose of it as hazardous waste.[8]
- Hygiene: Wash hands thoroughly after handling.[6] Do not eat, drink, or smoke in the laboratory.[8]

## Experimental Protocols

### Solubility

**CY5.5 Dimethyl** has limited solubility in aqueous solutions but is soluble in organic solvents.[2][3][4]

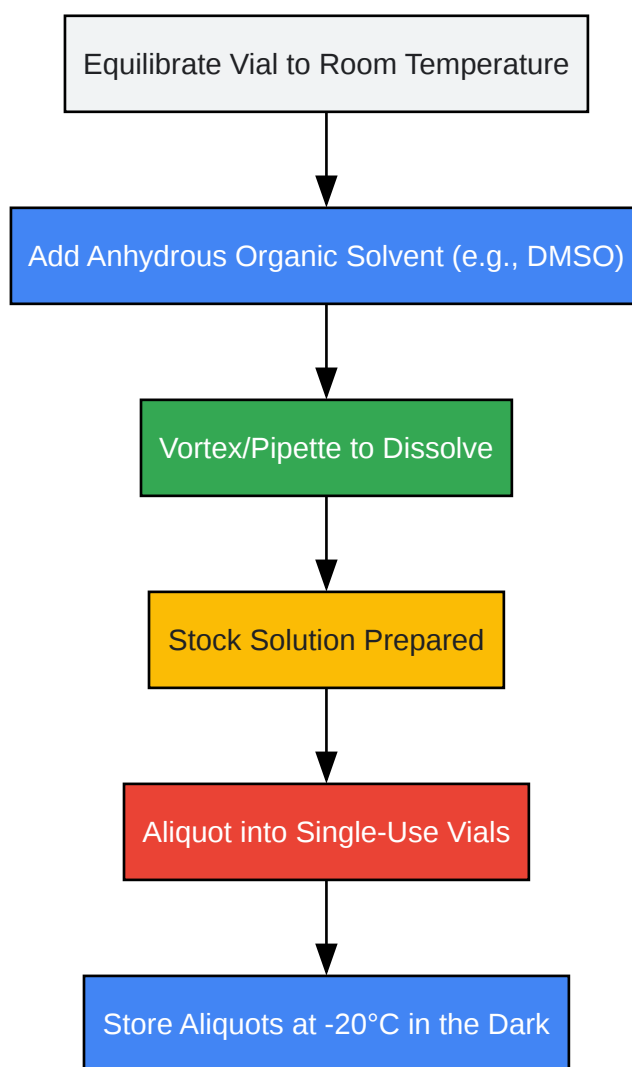
- Recommended Solvents: Dimethylformamide (DMF) and Dimethyl sulfoxide (DMSO).[4][5][6]
- Aqueous Solutions: To prepare aqueous solutions, first dissolve the dye in a minimal amount of a water-miscible organic solvent (e.g., DMSO) and then dilute with the aqueous buffer.[4] Ensure the final concentration of the organic solvent is low enough to not affect the biological system.[6]

### Preparation of a Stock Solution

The following protocol outlines the steps for preparing a stock solution of **CY5.5 Dimethyl**.

- **Equilibration:** Allow the vial of **CY5.5 Dimethyl** to warm to room temperature before opening to prevent moisture condensation.
- **Solvent Addition:** Add a precise volume of anhydrous DMSO or DMF to the vial to achieve a desired stock concentration (e.g., 10 mM).
- **Dissolution:** Vortex or pipette the solution to ensure the dye is completely dissolved.
- **Storage:** The stock solution should be stored at -20°C, protected from light. It is recommended to aliquot the stock solution into smaller, single-use vials to avoid repeated freeze-thaw cycles.

The diagram below illustrates the workflow for preparing a stock solution.



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Caption: Experimental workflow for the preparation of a **CY5.5 Dimethyl** stock solution.

## General Protocol for Use in Control Experiments

As a non-reactive dye, **CY5.5 Dimethyl** is ideal for use as a control to assess non-specific binding or for instrument calibration.

- **Determine Final Concentration:** Based on the experimental requirements, calculate the required final concentration of the dye.
- **Dilution:** Prepare the final working solution by diluting the stock solution in the appropriate experimental buffer. It is crucial to perform serial dilutions if a very low final concentration is needed.
- **Application:** Introduce the dye solution to the control sample (e.g., cells, tissue) and incubate under the same conditions as the experimental samples.
- **Washing:** After incubation, wash the sample to remove any unbound dye. The number and duration of washes should be optimized for the specific application.
- **Imaging:** Image the control sample using the appropriate filter sets for CY5.5 (Excitation: ~684 nm, Emission: ~710 nm).

## Conclusion

The proper storage and handling of **CY5.5 Dimethyl** are paramount for obtaining reliable and reproducible experimental results. By following the guidelines outlined in this technical guide, researchers can ensure the long-term stability and optimal performance of this valuable fluorescent reagent while maintaining a safe laboratory environment.

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